

Application Note: Cell-Based Assays for Investigating Periplanetin Signaling

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Compound of Interest

Compound Name: *Periplanetin*

CAS No.: 21056-52-0

Cat. No.: B1605633

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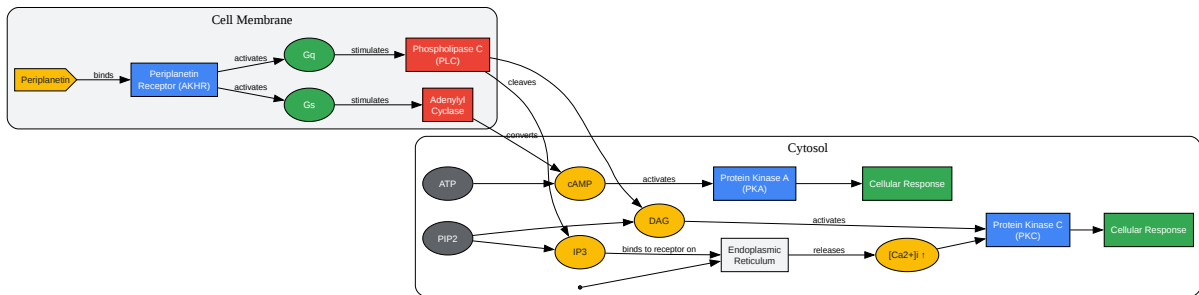
Introduction

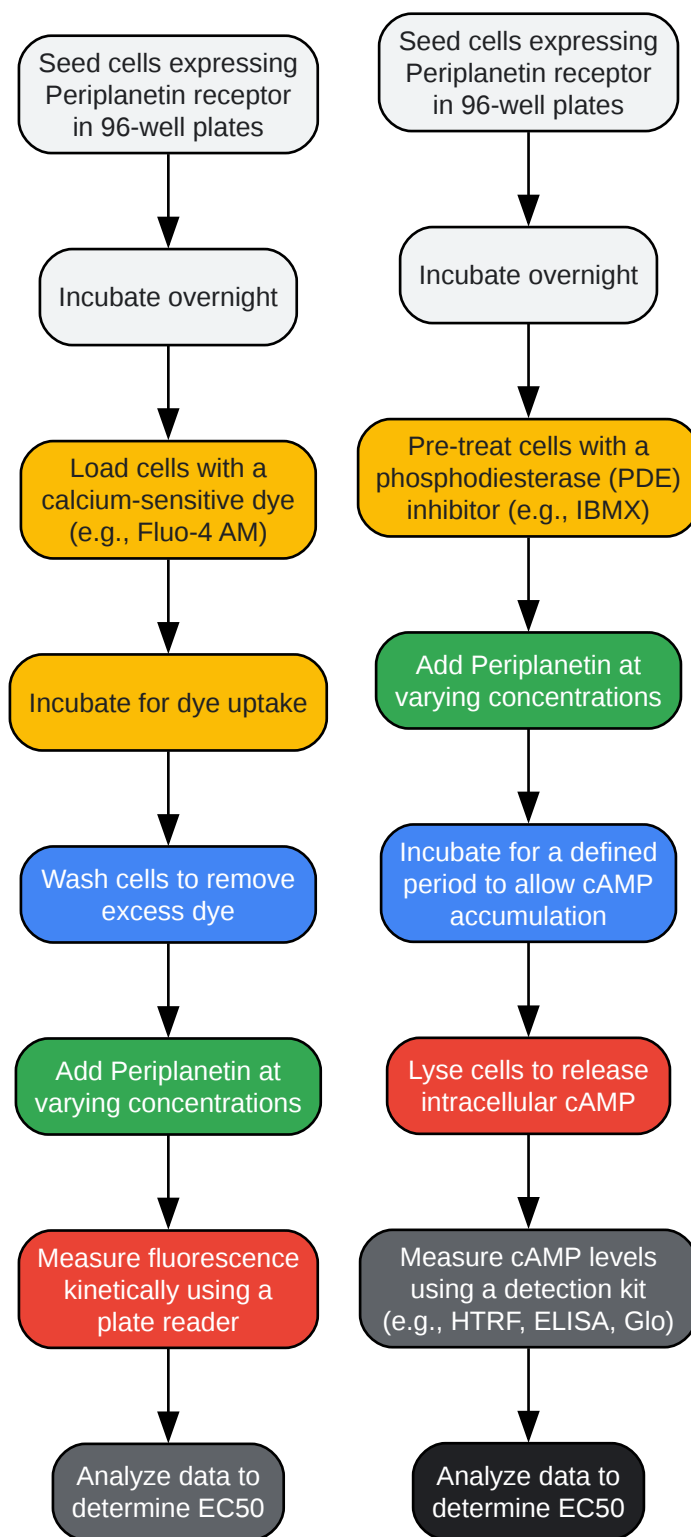
Periplanetin, a neuropeptide from the adipokinetic hormone (AKH) family found in *Periplaneta americana*, plays a crucial role in metabolic regulation and has shown potential for broader physiological effects. The receptor for **Periplanetin**, the Adipokinetic Hormone Receptor (AKHR), is a G protein-coupled receptor (GPCR). Understanding the signaling pathways activated by **Periplanetin** is essential for elucidating its mechanism of action and for the development of novel therapeutics targeting this system. This application note provides detailed protocols for cell-based assays to investigate **Periplanetin** signaling, focusing on the two primary downstream pathways: Gs-mediated cyclic AMP (cAMP) accumulation and Gq-mediated intracellular calcium mobilization.

Periplanetin Signaling Pathway

The *Periplaneta americana* AKHR has been shown to couple to both Gs and Gq proteins upon activation by its endogenous ligands, **Periplanetin I** and II. Activation of the Gs pathway leads to the stimulation of adenylyl cyclase, which increases intracellular levels of the second

messenger cAMP. Concurrently, activation of the Gq pathway stimulates phospholipase C, resulting in the production of inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of calcium from intracellular stores, leading to a transient increase in cytosolic calcium concentration.





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